

Boc-Gln-OH: A Comprehensive Technical Guide to Safety and Handling

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Compound of Interest

Compound Name: 2-[[[Tert-butoxy)carbonyl]amino]-4-carbamoylbutanoic acid

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the safety and handling precautions for N α -(tert-Butoxycarbonyl)-L-glutamine (Boc-Gln-OH), a key reagent in solid-phase peptide synthesis. Adherence to these guidelines is crucial for ensuring a safe laboratory environment and maintaining the integrity of experimental outcomes.

Chemical Identification and Physical Properties

Boc-Gln-OH is a white to off-white crystalline powder.^[1] The tert-butoxycarbonyl (Boc) protecting group enhances its stability and solubility, making it a staple in peptide synthesis.^[1]

Property	Value	References
CAS Number	13726-85-7	[1][2][3][4]
Molecular Formula	C10H18N2O5	[1][3]
Molecular Weight	246.26 g/mol	[4][5]
Appearance	White to off-white powder or crystals	[1]
Melting Point	113-116 °C (decomposes)	[4]
Storage Temperature	2-30°C	
Solubility	Clearly soluble in DMF (1 mmole in 2 ml)	

Hazard Identification and Classification

According to the Globally Harmonized System of Classification and Labelling of Chemicals (GHS), Boc-Gln-OH is not classified as a hazardous substance.[6][7] However, as with any chemical reagent, caution is warranted. The primary physical hazard is associated with the potential for dust explosion when handling the fine powder.[6]

Potential Health Effects:

- Inhalation: May cause respiratory tract irritation.[8][9]
- Skin Contact: May cause skin irritation.[8]
- Eye Contact: May cause eye irritation.[8]
- Ingestion: May be harmful if swallowed.[8][9]

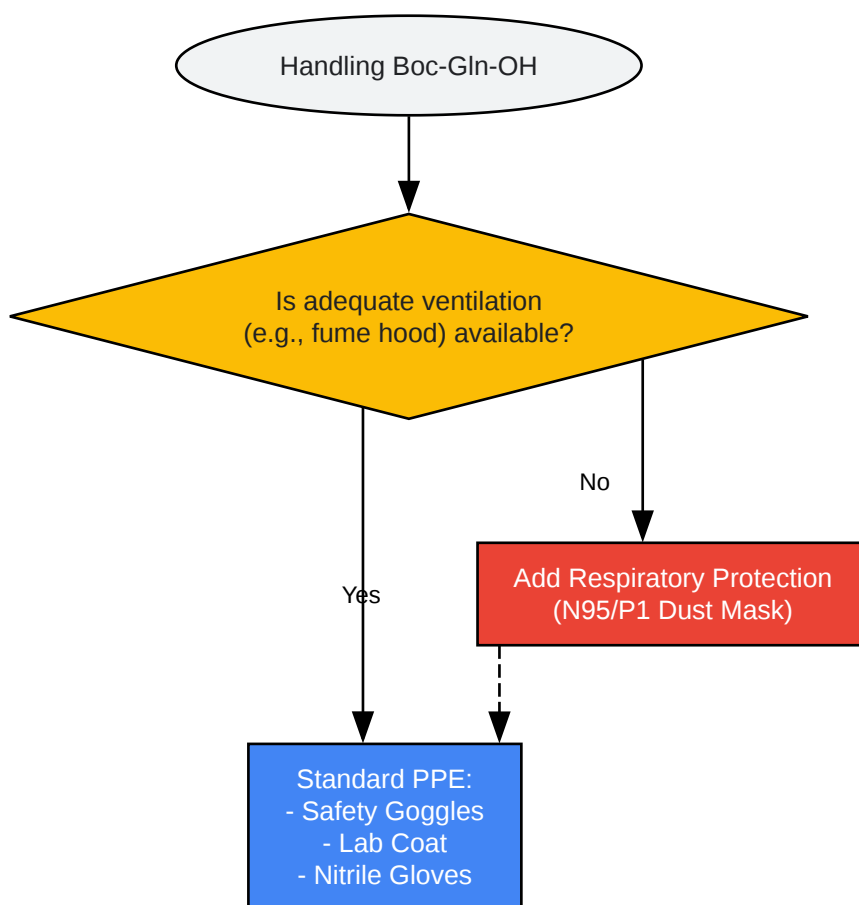
No specific quantitative toxicological data, such as LD50 or LC50 values, are available.[10]

Personal Protective Equipment (PPE) and Exposure Controls

To minimize exposure, appropriate personal protective equipment should be worn at all times when handling Boc-Gln-OH.

PPE Type	Specification	Rationale
Eye/Face Protection	Safety goggles with side-shields conforming to EN 166 (EU) or NIOSH (US)	Protects against dust particles entering the eyes.[6][10]
Skin Protection	Impervious gloves (e.g., nitrile rubber) and a lab coat	Prevents skin contact and irritation.[5][6]
Respiratory Protection	N95 (US) or P1 (EN 143) dust mask	Required when engineering controls are insufficient to control airborne dust levels.[5][9]

Engineering Controls: Work should be conducted in a well-ventilated area, preferably within a chemical fume hood, to minimize the generation and inhalation of dust.[8] Eyewash stations and safety showers should be readily accessible.[11]



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Caption: Personal Protective Equipment (PPE) selection workflow for handling Boc-Gln-OH.

Safe Handling and Storage

Handling:

- Avoid contact with skin and eyes.[8]
- Avoid the formation and inhalation of dust.[6][8]
- Use in a well-ventilated area.[8]
- Wash hands thoroughly after handling.[8]

Storage:

- Keep the container tightly closed.[6][8]
- Store in a dry and well-ventilated place.[8]
- Recommended storage temperature is between 2-30°C.
- Incompatible with strong oxidizing agents.[6][8]

First-Aid and Emergency Procedures

In the event of exposure, follow these first-aid measures and seek medical attention.

Exposure Route	First-Aid Measures
Inhalation	Move the person to fresh air. If not breathing, give artificial respiration.[8][9][11]
Skin Contact	Wash off with soap and plenty of water.[8][9] Take off contaminated clothing.[6]
Eye Contact	Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing for at least 15 minutes.[6][8][11]
Ingestion	Rinse mouth with water. Do NOT induce vomiting.[6][11]

Fire-Fighting Measures:

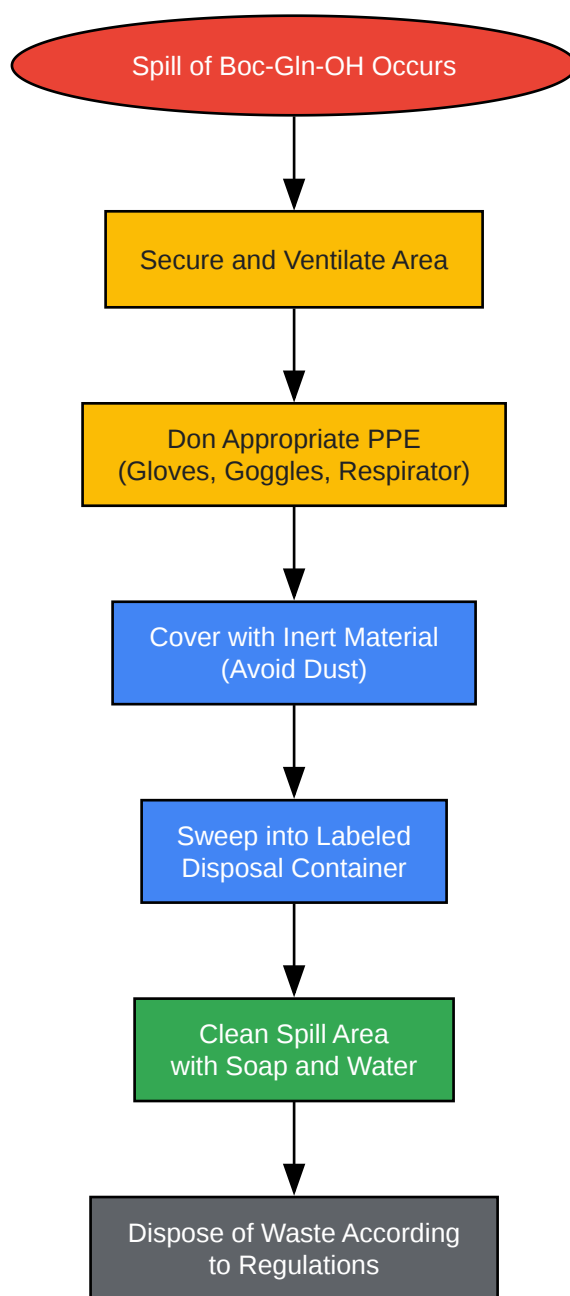
- Boc-Gln-OH is a combustible solid.[5][6]
- Suitable extinguishing media: Water spray, alcohol-resistant foam, dry chemical, or carbon dioxide.[6]
- Unsuitable extinguishing media: Do not use a water jet.[6][9]
- Hazardous combustion products: May include nitrogen oxides (NO_x), carbon monoxide (CO), and carbon dioxide (CO₂).[6][8][9]

- Firefighters should wear self-contained breathing apparatus (SCBA) and full protective gear.
[6][8][10]

Accidental Release Measures and Disposal

Experimental Protocol: Small Spill Cleanup

- Evacuate and Secure: Cordon off the spill area to prevent unauthorized entry.
- Ventilate: Ensure the area is well-ventilated.
- Don PPE: Wear appropriate PPE, including respiratory protection, gloves, and eye protection.[9]
- Containment: Gently cover the spill with an inert absorbent material, such as sand or vermiculite. Avoid raising dust.
- Collection: Carefully sweep or scoop the material into a suitable, labeled container for disposal.[6][9]
- Decontamination: Clean the spill area with soap and water.
- Disposal: Dispose of the waste material and contaminated cleaning supplies in accordance with local, state, and federal regulations.[8]



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Caption: Workflow for responding to an accidental spill of Boc-Gln-OH.

Disposal: Dispose of unused material and containers as hazardous waste. Contact a licensed professional waste disposal service.[8] Do not allow the product to enter drains.[6][8]

Stability and Reactivity

- Chemical Stability: The material is stable under normal ambient and anticipated storage and handling conditions.[6][8]
- Reactivity: It can react violently with strong oxidizing agents.[6]
- Conditions to Avoid: Avoid dust formation.[6]
- Hazardous Decomposition Products: Under fire conditions, hazardous decomposition products include nitrogen oxides, carbon monoxide, and carbon dioxide.[6][8][9] The Boc protecting group is labile under strong acidic conditions, such as with trifluoroacetic acid (TFA), which is a key step in its use in peptide synthesis.[12]

This guide is intended to provide comprehensive safety and handling information for Boc-Gln-OH. It is imperative that all users familiarize themselves with this information and adhere to standard laboratory safety practices. Always refer to the specific Safety Data Sheet (SDS) provided by your supplier for the most current information.

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References

- 1. chemimpex.com [chemimpex.com]
- 2. kilobio.com [kilobio.com]
- 3. peptide.com [peptide.com]
- 4. Boc-Gln-OH 98% | Sigma-Aldrich [sigmaaldrich.com]
- 5. Boc-Gln-OH 98% | Sigma-Aldrich [sigmaaldrich.com]
- 6. carlroth.com [carlroth.com]
- 7. L-Glutamine, N2-((1,1-dimethylethoxy)carbonyl)- | C10H18N2O5 | CID 83687 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 8. peptide.com [peptide.com]
- 9. peptide.com [peptide.com]

- 10. echemi.com [echemi.com]
- 11. fishersci.com [fishersci.com]
- 12. pubs.acs.org [pubs.acs.org]
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